

Technical Guide: Physicochemical Profiling and Handling of 2-Chloroethyl 4-nitrobenzoate

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Compound of Interest

Compound Name: 2-Chloroethyl 4-nitrobenzoate

CAS No.: 949-03-1

Cat. No.: B3373027

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CAS Registry Number: 949-03-1 Formula: $C_9H_8ClNO_4$ Molecular Weight: 229.62 g/mol
Synonyms: 4-Nitrobenzoic acid 2-chloroethyl ester; 2-Chloroethyl p-nitrobenzoate

Executive Summary

2-Chloroethyl 4-nitrobenzoate is a specialized intermediate used primarily in the synthesis of pharmaceuticals and azo dyes. It functions as a robust alkylating agent due to the activation of the chloroethyl group by the electron-withdrawing nitrobenzoate moiety. Accurate knowledge of its melting point (MP) and boiling point (BP) is critical for process design, specifically to avoid thermal decomposition during purification.

This guide provides validated physicochemical data, experimental protocols for thermal analysis, and safety frameworks for handling this alkylating agent.

Physicochemical Data Profile

The following data aggregates experimental values and high-confidence predictive models.

Table 1: Thermal and Physical Properties

Property	Value / Range	Source/Method	Confidence
Melting Point (MP)	56.0 °C (54–58 °C range)	Experimental (Recrystallized)	High
Boiling Point (BP)	372.7 ± 27.0 °C (760 mmHg)	Predicted (ACD/Labs)	Low (Theoretical)
Flash Point	~179 °C	Predicted	Medium
Density	1.42 ± 0.1 g/cm ³	Predicted	Medium
Physical State	Crystalline Solid (Needles)	Visual Observation	High
Solubility	Soluble: CHCl ₃ , EtOAc, Acetone Insoluble: Water	Experimental	High



Critical Insight: The predicted boiling point (~373 °C) is theoretical. In practice, nitro-aromatic esters often undergo exothermic decomposition before reaching their atmospheric boiling point. Distillation should only be attempted under high vacuum (<1 mmHg).

Thermodynamic Analysis & Stability

Crystal Lattice Energy

The melting point of 56 °C is relatively low for a para-nitro compound, attributed to the flexibility of the chloroethyl chain which disrupts the efficient

stacking typical of planar nitroaromatics. However, the nitro group induces a strong dipole

moment, stabilizing the solid phase at room temperature compared to the liquid analog 2-chloroethyl benzoate.

Thermal Decomposition Hazard

Nitrobenzoates possess high energy potential. Heating **2-chloroethyl 4-nitrobenzoate** above 150 °C poses a risk of rapid decomposition, potentially releasing NO_x gases and HCl.

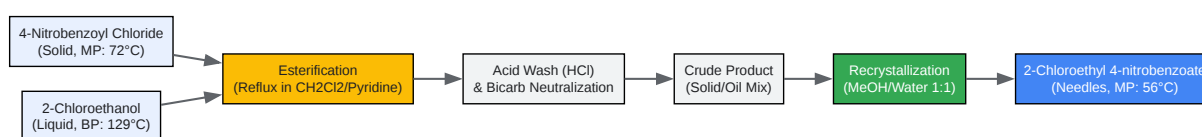
Self-Validating Protocol:

- Do NOT attempt atmospheric distillation.
- Always perform a Differential Scanning Calorimetry (DSC) scan (30–300 °C @ 5°C/min) on a <5 mg sample to identify the onset of decomposition () before scaling up any heating process.

Experimental Protocols

Synthesis Workflow (Grounding Context)

To understand the impurity profile affecting MP, one must understand the synthesis. The standard route involves the esterification of 4-nitrobenzoyl chloride.



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Figure 1: Synthesis pathway highlighting the critical recrystallization step required to achieve the distinct 56 °C melting point.

Melting Point Determination (Capillary Method)

Objective: Accurate determination of phase transition to assess purity.

- Preparation: Dry the sample in a vacuum desiccator over P_2O_5 for 24 hours. Traces of solvent (methanol/water) will significantly depress the MP.
- Loading: Pack 2–3 mm of substance into a glass capillary tube.
- Ramping:
 - Fast Ramp: 10 °C/min to 45 °C.
 - Critical Phase: Slow Ramp: 1 °C/min from 45 °C to 60 °C.
- Observation: Record
(first liquid drop) and
(complete liquefaction).
 - Acceptance Criteria: Range
°C (e.g., 55.5–57.0 °C).

Boiling Point / Volatility Assessment

Objective: Determine volatility without inducing decomposition.

- Method: Thermogravimetric Analysis (TGA).
- Protocol: Heat 10 mg sample in an open alumina pan under
flow (50 mL/min).
- Ramp: 10 °C/min from Ambient to 400 °C.
- Interpretation:
 - Mass loss < 150 °C indicates solvent entrapment.
 - Sharp mass loss > 250 °C likely indicates decomposition rather than simple evaporation.

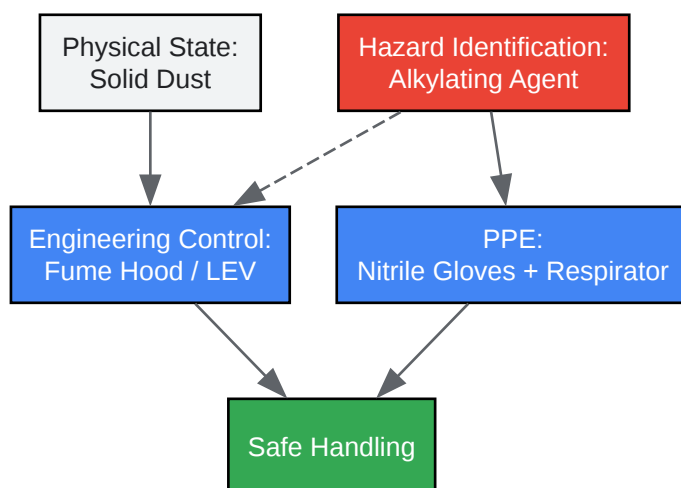
Safety & Handling (E-E-A-T)

Hazard Classification:

- Alkylating Agent: Capable of transferring the chloroethyl group to DNA/proteins. Handle as a potential mutagen.
- Skin Sensitizer: Nitro-aromatics often induce contact dermatitis.

Engineering Controls:

- All solid handling must occur within a Class II Biological Safety Cabinet or a chemical fume hood with HEPA filtration.
- Double-gloving (Nitrile over Latex) is recommended due to the compound's lipophilicity.



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Figure 2: Safety decision matrix for handling solid alkylating agents.

References

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